

Technical Guide: (R)-3-Phenylcyclopentanone Safety, Handling, and Chiral Integrity

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Compound of Interest

Compound Name: (R)-3-Phenylcyclopentanone

CAS No.: 86505-44-4

Cat. No.: B1589309

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Part 1: Executive Technical Summary

(R)-3-Phenylcyclopentanone (CAS: 86505-44-4) is a high-value chiral building block used primarily in the synthesis of neuroactive pharmaceutical intermediates and complex natural products. Unlike generic solvent ketones, the handling of this compound requires a dual-safety protocol: personnel protection against standard organic irritants and product protection against chemically induced racemization.

This guide moves beyond the standard Safety Data Sheet (SDS) to address the critical instability of the C3-stereocenter. The

-protons at the C2 and C5 positions are acidic (

), making the compound susceptible to enolization and subsequent loss of optical purity under basic or thermal stress.

Part 2: Chemical Identity & Physicochemical Profile

Parameter	Technical Specification
IUPAC Name	(3R)-3-Phenylcyclopentan-1-one
CAS Number	86505-44-4 (Specific Enantiomer)
Molecular Formula	
Molecular Weight	160.21 g/mol
Appearance	Colorless to pale yellow viscous oil
Boiling Point	~125–130 °C at 0.5 mmHg (derived from synthesis data)
Chirality	(R)-Enantiomer; typically ee required for pharma use
Solubility	Soluble in CH ₂ Cl ₂ , THF, EtOAc; low solubility in water

Part 3: Hazard Identification & Toxicology

While **(R)-3-Phenylcyclopentanone** is not classified as a Category 1 acute toxin, it possesses significant irritant properties common to benzylic ketones.

GHS Classification (29 CFR 1910.1200)

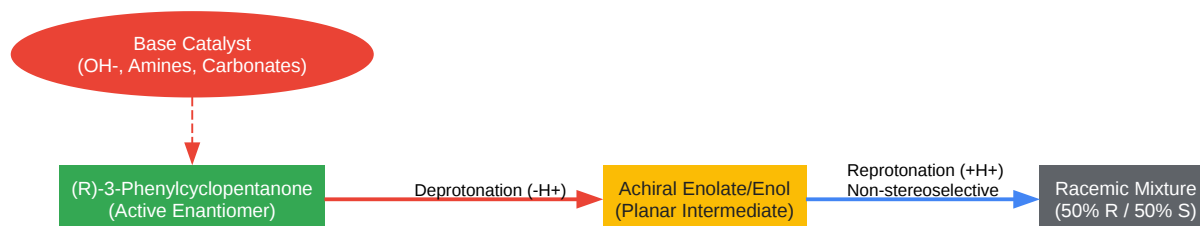
- Skin Corrosion/Irritation: Category 2 (H315)
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory Irritation) (H335)

Critical Process Hazard: Racemization

The primary "hidden" hazard is the chemical instability of the chiral center. Exposure to even weak bases (e.g., carbonate residues on glassware, amine vapors) can catalyze keto-enol tautomerism, destroying the enantiomeric excess (ee).

Mechanism of Racemization

The following diagram illustrates the pathway by which the (R)-isomer converts to the achiral enol form and subsequently to the racemate.



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Figure 1: Base-catalyzed racemization pathway via the achiral enolate intermediate.

Part 4: Safe Handling & Storage Protocols

Environmental Control

- Atmosphere: Handle strictly under inert gas (or Argon). Oxygen exposure can lead to -oxidation, but moisture is the carrier for basic impurities.
- Glassware Preparation: All glassware must be acid-washed (1N HCl rinse followed by distilled water and acetone) and oven-dried to neutralize potential alkaline residues from detergents.

Storage Conditions

- Temperature: Store at -20°C. Thermal energy significantly accelerates the rate of enolization.
- Container: Amber borosilicate glass with Teflon-lined caps. Avoid metal containers which may leach Lewis acidic ions that catalyze degradation.
- Shelf-Life: Re-test optical purity (Chiral HPLC) every 6 months.

Solvent Selection for Processing

When dissolving or reacting **(R)-3-Phenylcyclopentanone**, solvent choice is critical to maintaining chiral integrity.

Solvent Class	Recommendation	Rationale
Chlorinated (DCM, Chloroform)	Preferred	Non-nucleophilic, generally slightly acidic (stabilized with amylene/ethanol).
Ethers (THF, Diethyl Ether)	Use with Caution	Must be peroxide-free; commercial THF often contains BHT (safe) but avoid basic stabilizers.
Alcohols (MeOH, EtOH)	Avoid	Protic solvents can facilitate proton exchange at the -carbon.
Amines (TEA, Pyridine)	STRICTLY AVOID	Will cause rapid racemization.

Part 5: Validated Synthesis & Purification Context

The industry standard for producing high-fidelity **(R)-3-Phenylcyclopentanone** is the Hayashi-Miyaura Reaction (Rhodium-catalyzed asymmetric conjugate addition). Understanding this origin helps in troubleshooting impurities.

Synthesis Workflow (Hayashi Method)

- Substrates: 2-Cyclopentenone + Phenylboronic acid.
- Catalyst:
with (R)-BINAP ligand.^[1]
- Critical Control Point: The reaction typically runs in dioxane/water. The aqueous workup must be neutral to slightly acidic. Using strong NaOH to quench boronic acid residues will racemize the product immediately.

Quality Control Protocol: Chiral HPLC

To validate the safety of the handling process, you must measure Enantiomeric Excess (ee).

- Column: Daicel Chiralcel OD-H (or equivalent cellulose tris(3,5-dimethylphenylcarbamate)).
- Mobile Phase: Hexane / Isopropanol (98:2 to 90:10).
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV at 210 nm or 254 nm.
- Acceptance Criteria:

ee for synthetic applications.

Part 6: Emergency Response & Spills

Spill Cleanup

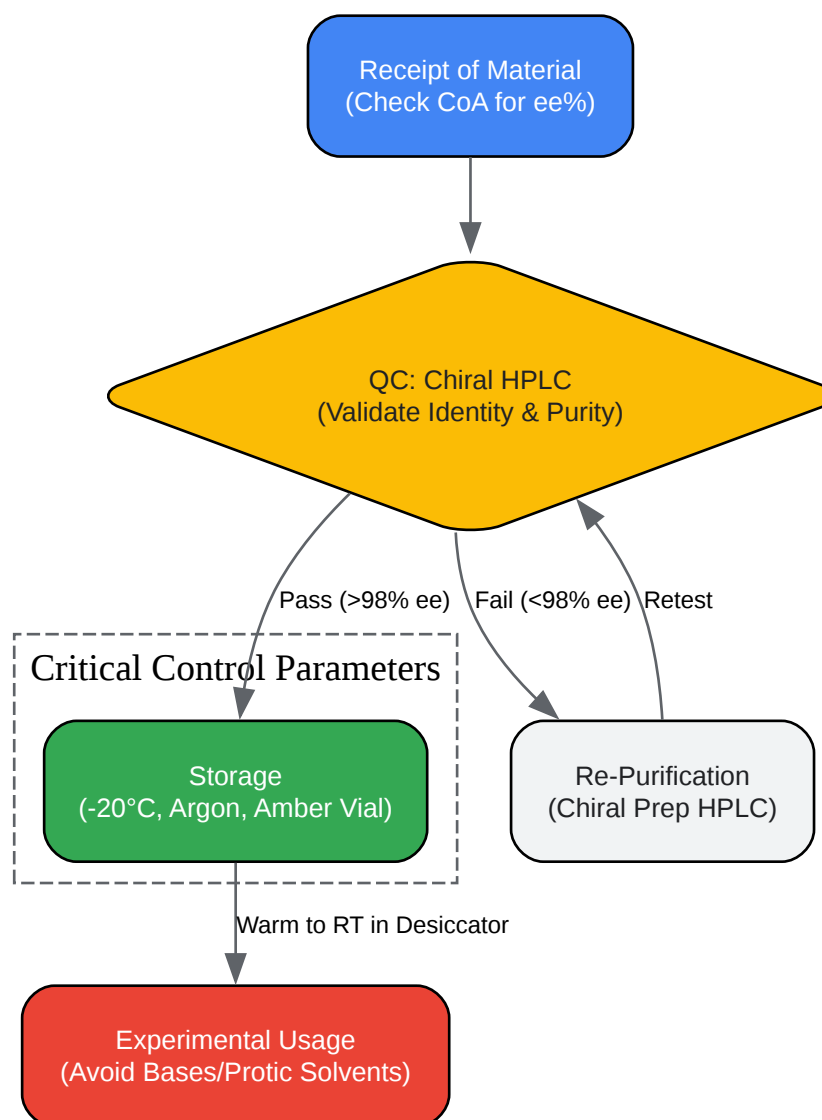
- Evacuate: Remove ignition sources (Flash point $>60^{\circ}\text{C}$, but treat as flammable).
- PPE: Wear nitrile gloves, lab coat, and safety goggles.
- Containment: Absorb with an inert material (vermiculite or sand). Do not use "basic" spill kits (often containing lime/calcium carbonate) if you intend to attempt recovery, as this will destroy the stereochemistry.
- Disposal: Incineration in a chemical waste facility.

First Aid

- Skin Contact: Wash immediately with soap and water. Do not use alcohol (increases skin permeability).
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.[\[2\]](#)[\[3\]](#)

Part 7: Process Logic Diagram

The following workflow ensures the integrity of the chiral center from receipt to usage.



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Figure 2: Logical workflow for maintaining chiral integrity from receipt to application.

References

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